

# alternative names and synonyms for 2,2'-Dinitrobibenzyl

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## An In-depth Technical Guide to 2,2'-Dinitrobibenzyl

This technical guide provides a comprehensive overview of **2,2'-Dinitrobibenzyl**, a key intermediate in pharmaceutical synthesis. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, and analytical characterization.

## Alternative Names and Synonyms

**2,2'-Dinitrobibenzyl** is known by a variety of names in chemical literature and databases. Understanding these synonyms is crucial for effective literature searches and chemical sourcing.

- 1,1'-(1,2-Ethanediy)bis(2-nitrobenzene)[1]
- 1,2-Bis(2-nitrophenyl)ethane[2][3]
- Benzene, 1,1'-(1,2-ethanediy)bis[2-nitro-[2]
- Bibenzyl, 2,2'-dinitro-[2]
- Bis(o-nitrobenzyl)[4]
- Dinitro-2,2' dibenzyl[5]

- [o,o'-Dinitrobibenzyl](#)[5]
- [o,o'-Dinitrodibenzyl](#)[4][5]

## Chemical and Physical Properties

A summary of the key quantitative data for **2,2'-Dinitrobibenzyl** is presented in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	16968-19-7	--INVALID-LINK--
Molecular Formula	C <sub>14</sub> H <sub>12</sub> N <sub>2</sub> O <sub>4</sub>	--INVALID-LINK--
Molecular Weight	272.26 g/mol	--INVALID-LINK--
Melting Point	122-123 °C	--INVALID-LINK--
Boiling Point	391.6±22.0 °C (Predicted)	--INVALID-LINK--
Density	1.317±0.06 g/cm <sup>3</sup> (Predicted)	--INVALID-LINK--
Appearance	Light yellow powder	--INVALID-LINK--
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol and acetone.	--INVALID-LINK--

## Experimental Protocols

### Synthesis of 2,2'-Dinitrobibenzyl

**2,2'-Dinitrobibenzyl** is a key intermediate in the synthesis of the antiepileptic drug Carbamazepine. A common synthetic route involves the following steps:

- Condensation: o-Nitrotoluene reacts with o-nitrobenzaldehyde in the presence of a base (e.g., potassium hydroxide) and a solvent (e.g., dimethyl sulfoxide) to form 1,2-bis(2-nitrophenyl)ethanol.

- Halogenation: The resulting diol is then halogenated, for example, using phosphorus tribromide in dichloromethane, to yield 1,2-bis(2-nitrophenyl)bromoethane.
- Reduction: Finally, debromination of 1,2-bis(2-nitrophenyl)bromoethane using a reducing agent like sodium borohydride in a solvent such as diethylene glycol dimethyl ether affords **2,2'-Dinitrobibenzyl**.

A detailed experimental protocol can be adapted from the procedures outlined in various patents describing the preparation of Carbamazepine intermediates.

## Analytical Characterization

The identity and purity of **2,2'-Dinitrobibenzyl** can be determined using a combination of analytical techniques.

- Gas Chromatography-Mass Spectrometry (GC-MS):
  - Sample Preparation: Dissolve a small amount of the sample in a suitable volatile organic solvent (e.g., acetone or dichloromethane).
  - GC Conditions: A non-polar capillary column (e.g., DB-5ms) is typically used. The oven temperature program would start at a low temperature (e.g., 100 °C) and ramp up to a higher temperature (e.g., 280 °C) to ensure the separation of the analyte from any impurities.
  - MS Conditions: Electron ionization (EI) at 70 eV is a standard method. The mass spectrometer will detect the molecular ion and characteristic fragmentation patterns of **2,2'-Dinitrobibenzyl**.
- High-Performance Liquid Chromatography (HPLC):
  - Sample Preparation: Dissolve the sample in the mobile phase.
  - HPLC Conditions: A reverse-phase C18 column is commonly employed with a mobile phase consisting of a mixture of acetonitrile and water or methanol and water. A UV detector set at a wavelength where the nitroaromatic chromophores absorb strongly (e.g., 254 nm) is used for detection.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - Sample Preparation: Dissolve the sample in a deuterated solvent (e.g.,  $\text{CDCl}_3$  or  $\text{DMSO-d}_6$ ).
  - $^1\text{H}$  NMR: The proton NMR spectrum will show characteristic signals for the aromatic protons and the methylene protons of the ethyl bridge.
  - $^{13}\text{C}$  NMR: The carbon NMR spectrum will provide information on the number of unique carbon atoms in the molecule, corresponding to the aromatic and aliphatic carbons.

## Diagrams

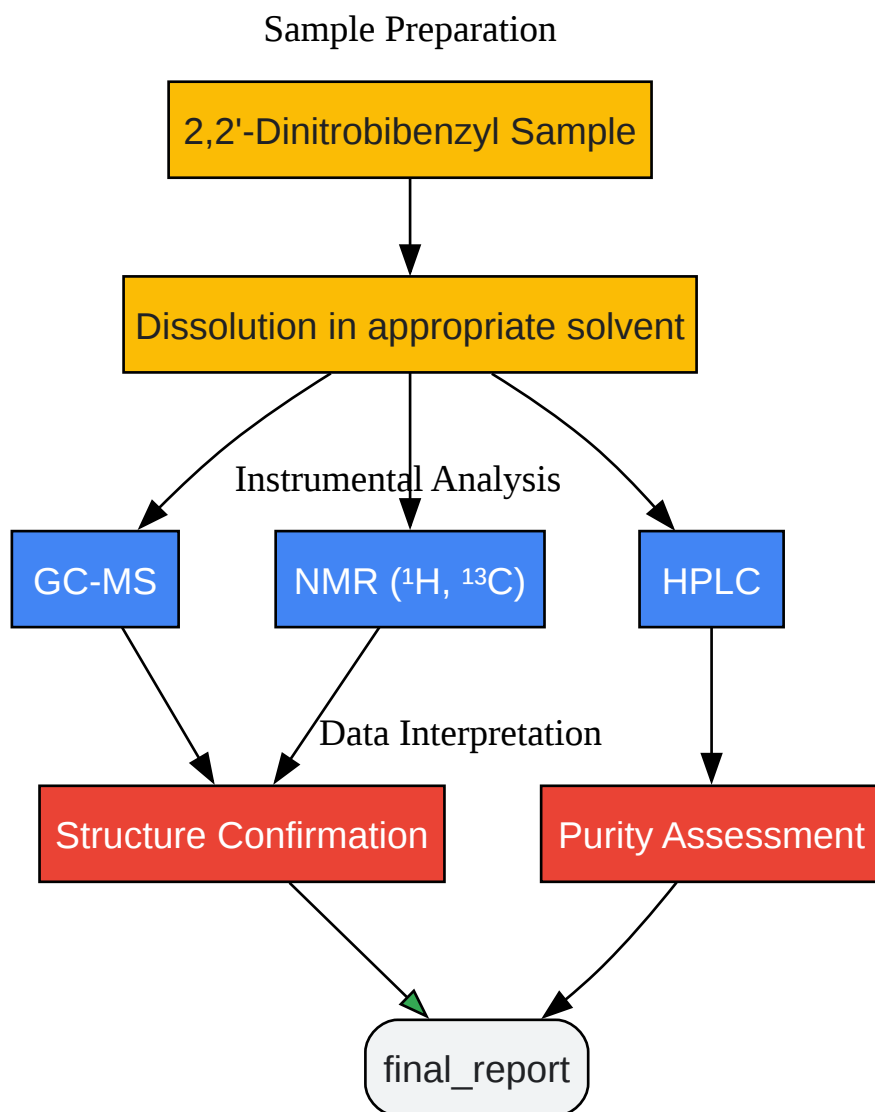
### Synthetic Pathway of Carbamazepine via 2,2'-Dinitrobibenzyl



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Caption: Synthesis of Carbamazepine from o-nitrotoluene and o-nitrobenzaldehyde.

### Analytical Workflow for 2,2'-Dinitrobibenzyl Characterization



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Caption: General workflow for the analytical characterization of **2,2'-Dinitrobibenzyl**. General workflow for the analytical characterization of **2,2'-Dinitrobibenzyl**.

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